

An In-depth Technical Guide to Solvent Yellow 19

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Compound of Interest

Compound Name: Solvent yellow 19

Cat. No.: B082571

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Solvent Yellow 19** (C.I. 13900:1), a metal complex azo dye. The information is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical data.

Core Molecular and Physical Properties

Solvent Yellow 19 is a yellowish powder known for its solubility in organic solvents and its heat and light fastness.^{[1][2]} It is widely used in industrial applications for coloring plastics, coatings, and inks.

Molecular Identity and Weight

The fundamental chemical identity of **Solvent Yellow 19** is detailed below.

Property	Value
CI Name	Solvent Yellow 19
CI Number	13900:1
CAS Number	10343-55-2
Molecular Formula	C ₁₆ H ₁₄ N ₄ O ₈ S
Molecular Weight	422.37 g/mol

Physical and Chemical Properties

The dye exhibits the following physical and chemical characteristics.

Property	Description
Appearance	Yellow to bluish-yellow powder[2][3]
Solubility	Insoluble in water; soluble in organic solvents such as ethanol, acetone, and chloroform.[1][2]
Behavior in Acid	Turns yellow-light brown in concentrated sulfuric acid and light brown upon dilution.[1][2]
Resistance	Exhibits good resistance to acids and alkalis.[1][2]
Fastness	Possesses high heat resistance and sun resistance.[1]

Solubility Data

The solubility of **Solvent Yellow 19** in various organic solvents is a critical parameter for its application in different formulations.

Solvent	Solubility (g/L)
Ethanol	300
1-Methoxy-2-propanol	500
n-Propanol	400
2-Ethoxyethanol	500
Methyl Ethyl Ketone (MEK)	500
Ethyl Acetate	400
Toluene	400

Manufacturing Protocol

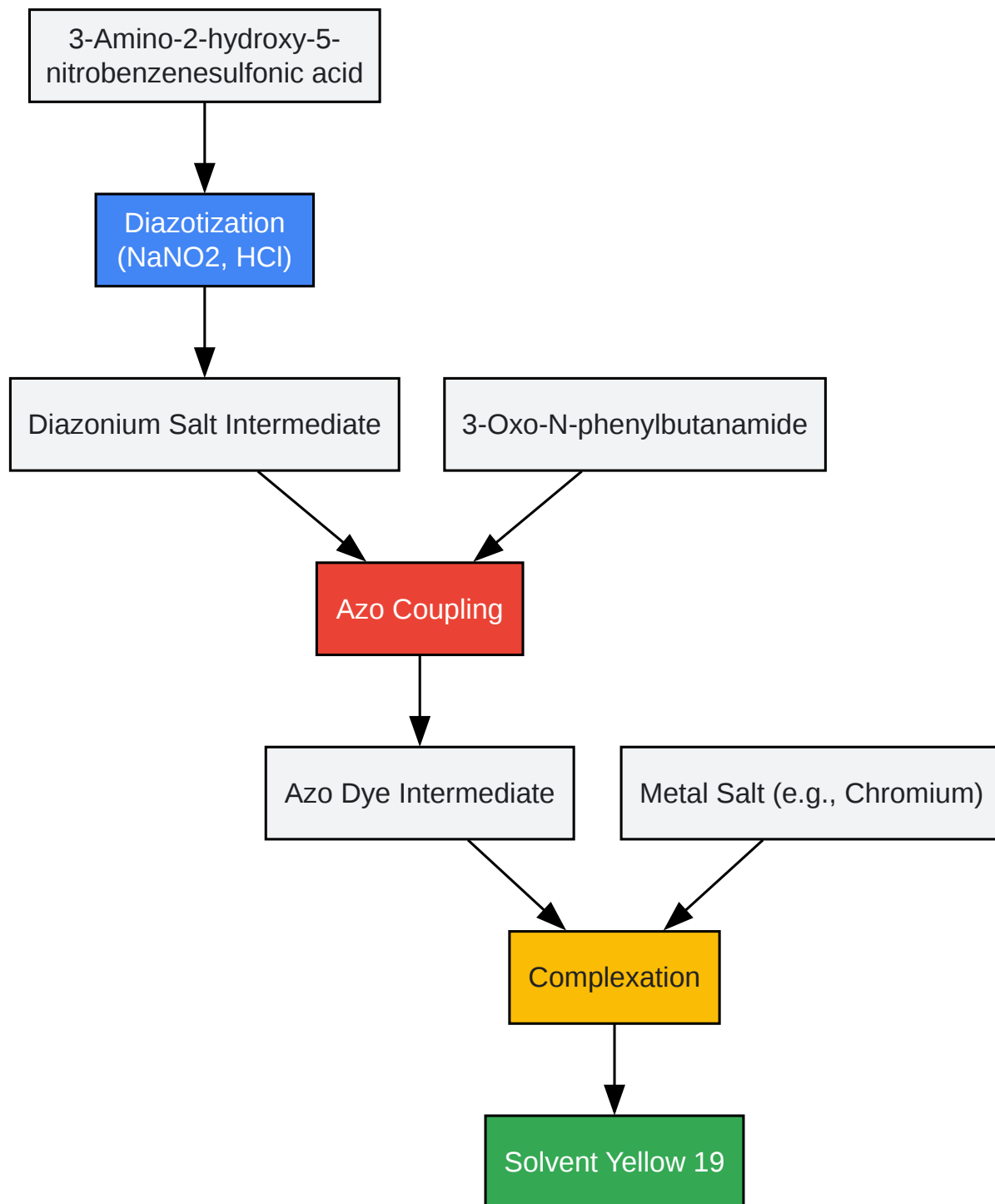
While detailed, proprietary experimental protocols for the industrial synthesis of **Solvent Yellow 19** are not publicly available, the general manufacturing process is understood to involve a multi-step chemical synthesis.

The synthesis of **Solvent Yellow 19** is centered around a diazotization and coupling reaction. The primary steps are:

- **Diazotization:** The process begins with the diazotization of an aromatic amine, specifically 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid.^[2] This reaction, typically carried out in the presence of a nitrite source and a strong acid, converts the primary amino group into a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with 3-Oxo-N-phenylbutanamide (acetoacetanilide).^[2] This electrophilic substitution reaction forms the core azo chromophore of the dye molecule.
- **Complexation:** Following the coupling reaction, a metal complex is formed.^[2] This is a key step that enhances the stability and lightfastness of the final dye.
- **Heating and Isolation:** The aqueous solution containing the metal-complexed dye is then heated.^[2] The final product is isolated, dried, and processed into its powder form.

Synthetic Workflow

The following diagram illustrates the key stages in the manufacturing of **Solvent Yellow 19**.



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Caption: Synthesis workflow for **Solvent Yellow 19**.

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